

Introduction: A Versatile Synthetic Building Block

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Compound of Interest

Compound Name: *Benzyl 3-oxopropylcarbamate*

Cat. No.: *B145748*

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Benzyl 3-oxopropylcarbamate (CAS No: 65564-05-8) is a key organic intermediate characterized by two primary functional groups: a terminal aldehyde and a carbamate-protected primary amine.[1] The presence of the benzyloxycarbonyl (Cbz or Z) group provides robust protection for the amine, which can be selectively removed under specific conditions, while the aldehyde offers a reactive handle for a multitude of chemical transformations. This unique structural combination makes it an invaluable precursor for the synthesis of complex molecules, particularly in the fields of medicinal chemistry and peptide science.[1][2] Its utility lies in its ability to introduce a protected amino-aldehyde fragment, enabling the construction of nitrogen-containing heterocycles, peptide mimetics, and other scaffolds of pharmaceutical interest.[3][4]

Physicochemical Properties

The fundamental physical and chemical characteristics of **Benzyl 3-oxopropylcarbamate** are summarized below. Understanding these properties is critical for its proper handling, storage, and application in experimental design.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₃ NO ₃	[2][5]
Molecular Weight	207.22 g/mol	[5]
CAS Number	65564-05-8	[3]
Appearance	White to light yellow crystalline powder or solid.	[2][3][6]
Melting Point	52-57 °C	[2][3]
Boiling Point	370.06 °C at 760 mmHg (Predicted)	[3]
Solubility	Soluble in organic solvents such as methanol and dichloromethane.	[2]
Density	1.142 g/cm ³ (Predicted)	[3]
InChI Key	PQMOZOQTXXKMYSK-UHFFFAOYSA-N	[5]

Synthesis and Purification

The most common and reliable laboratory-scale synthesis of **Benzyl 3-oxopropylcarbamate** involves the mild oxidation of its corresponding alcohol precursor, Benzyl (3-hydroxypropyl)carbamate. This approach is favored due to the high sensitivity of the aldehyde functional group to over-oxidation or side reactions.

Rationale for Reagent Selection

The use of Dess-Martin periodinane (DMP) is a strategic choice for this transformation. DMP is a hypervalent iodine reagent that offers several advantages for oxidizing primary alcohols to aldehydes:

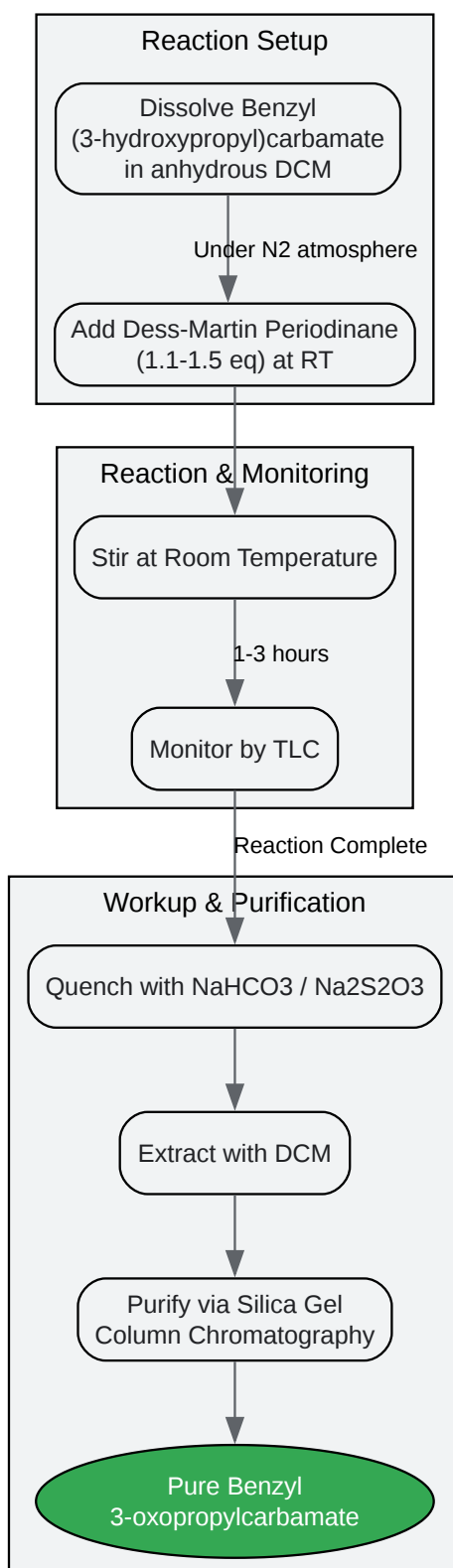
- **High Selectivity:** It selectively oxidizes primary alcohols to aldehydes with minimal to no over-oxidation to the carboxylic acid.

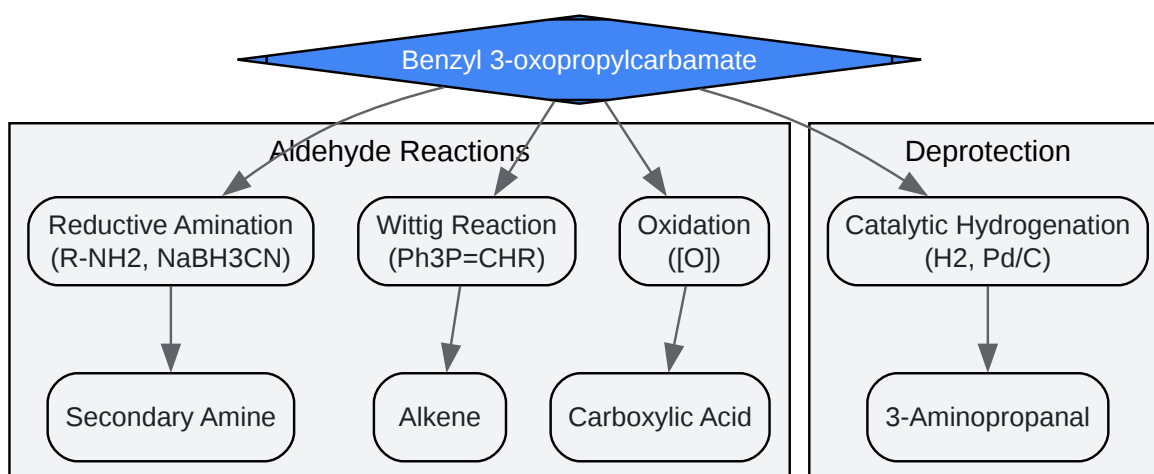
- **Mild Conditions:** The reaction proceeds efficiently at room temperature, preserving sensitive functional groups like the Cbz-protecting group.
- **High Yields:** This method typically affords the desired product in high purity and yield.[3]

Experimental Protocol: Oxidation via Dess-Martin Periodinane

- **Preparation:** In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve Benzyl (3-hydroxypropyl)carbamate (1.0 eq.) in anhydrous dichloromethane (DCM).
- **Reagent Addition:** To the stirred solution, add Dess-Martin periodinane (1.1 - 1.5 eq.) portion-wise at room temperature. The choice to add it in portions helps to control any potential exotherm.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is fully consumed (typically 1-3 hours).
- **Workup:** Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate (NaHCO_3) and a saturated aqueous solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$). Stir vigorously for 15-20 minutes until the solution becomes clear.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer twice more with DCM.
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel to yield pure **Benzyl 3-oxopropylcarbamate**.

Synthesis Workflow Diagram





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Caption: Major reaction pathways for **Benzyl 3-oxopropylcarbamate**.

Applications in Drug Development and Organic Synthesis

Benzyl 3-oxopropylcarbamate is a highly valued intermediate due to its bifunctional nature, which allows for sequential and controlled synthetic modifications.

- **Peptidomimetics and Protease Inhibitors:** The compound serves as a versatile building block for synthesizing non-natural amino acids and peptide mimetics. [1] The aldehyde can be elaborated into various functional groups, and subsequent deprotection of the amine allows for peptide coupling, making it a key precursor in the development of protease inhibitors. [1]*
- **Synthesis of Bioactive Molecules:** It is a documented reagent in the synthesis of complex natural products and drugs. For example, it is used to prepare Tuberactinomycin N, a peptide antibiotic employed as an anti-tuberculosis drug. [3] It is also used in the synthesis of L-epicapreomycinidine, a specific guanidino amino acid. [3]*
- **Heterocyclic Chemistry:** The aldehyde and the latent amine functionality make it an ideal starting material for constructing N-heterocyclic scaffolds, which are prevalent in pharmaceuticals.
- **Cross-Coupling Reactions:** It can be used as a precursor for enamide synthesis and in cross-coupling reactions to generate α,β -unsaturated carbonyl compounds, which are important intermediates in organic synthesis. [1]

Safety and Handling

Benzyl 3-oxopropylcarbamate is classified as an irritant and requires careful handling to minimize exposure. [1][6]

- Hazard Identification: Causes skin and serious eye irritation. [6] May cause respiratory tract irritation. [2] * Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles. [7] * Skin Protection: Wear compatible chemical-resistant gloves and clothing to prevent skin exposure. [7][8] * Respiratory Protection: Use only in a well-ventilated area or with appropriate engineering controls like a fume hood. If dust or aerosols may be generated, a NIOSH/MSHA-approved respirator is recommended. [7] * Handling and Storage:
 - Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. [7] * Wash hands thoroughly after handling. [8] * Store in a tightly closed container in a cool, dry, and well-ventilated area (recommended storage at 2-8°C). [3] * Keep away from incompatible substances such as strong oxidizing agents and strong acids. [9] * First Aid Measures:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. [7] * Skin Contact: Wash off immediately with plenty of soap and water. [7] * Inhalation: Remove to fresh air. If breathing is difficult, administer oxygen. [7] * Ingestion: Wash out mouth with water. Do not induce vomiting. [7] In all cases of exposure, seek medical attention.

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